

Unidentified Compound: M 1145 Synthesis and Signaling Pathway

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: M 1145

Cat. No.: B561582

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Initial investigations to provide a detailed synthesis protocol and application notes for a compound designated "**M 1145**" have been unsuccessful in identifying a specific chemical entity with this name in publicly available scientific literature and databases.

Extensive searches for "**M 1145**" in the context of a chemical compound, drug, or inhibitor did not yield any relevant results that would allow for the creation of a synthesis protocol, the elucidation of its signaling pathways, or the compilation of quantitative data for researchers, scientists, and drug development professionals.

The search results for "**M 1145**" were primarily associated with non-pharmaceutical products, including:

- Massey Ferguson M1145: A specification for hydraulic and transmission fluid.
- Pill Imprint: The marking "M 145" is used to identify tablets of Digitek (a brand of Digoxin) and a form of Methylphenidate Hydrochloride. However, "M 145" is not the scientific or research name of these drug substances.
- Streptomyces coelicolor M145: A specific strain of this bacterium used in research.

Without a definitive chemical structure or a recognized scientific name for "**M 1145**," it is not possible to provide the requested detailed application notes, experimental protocols, or visualizations of signaling pathways. The designation "**M 1145**" may represent an internal compound code for a pharmaceutical company that has not been publicly disclosed, or it may be an incorrect or incomplete identifier.

For the creation of the requested scientific documentation, a more specific chemical name (such as an IUPAC name), a common name, a CAS number, or a reference to a patent or scientific publication detailing the compound is required.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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